

N-Desmethyl Rilmazolam basic research

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Compound Focus: N-Desmethyl Rilmazolam

Cat. No.: S12839843

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Chemical and Physical Properties

The table below summarizes the core chemical and physical information for **N-Desmethyl Rilmazolam**:

Property	Specification
CAS Number	50330-93-3 [1] [2]
Molecular Formula	C~18~H~13~Cl~2~N~5~O [1] [2]
Molecular Weight	386.23 g/mol [1] [2]
Chemical Name	Triazolobenzodiazepine [1] [2]
Primary Role	Analytical Reference Standard [1] [2]
Biological Role	Active metabolite of Rilmazafone [1] [2] [3]
Appearance	Solid (at room temperature) [2]
Product Category	GABA Receptor [2]

Biological Context and Metabolic Pathway

N-Desmethyl Rilmazolam is one of the primary active metabolites formed after the ingestion of **rilmazafone**, a pro-drug prescribed for insomnia in Japan [3]. The metabolic pathway can be visualized as follows:



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Metabolic pathway of rilmazafone to active benzodiazepines.

This metabolite is pharmacologically relevant due to its **triazolo benzodiazepine structure**, which is similar to pharmaceuticals like **alprazolam** [3]. Its activity at the GABA~A~ receptor is the basis of its sedative-hypnotic effects [2].

Forensic Toxicology and Analytical Detection

N-Desmethyl Rilmazolam is significant in forensic science, with detection in biological samples like femoral blood. The following table summarizes postmortem concentrations from documented fatal intoxications [3]:

Case	Rilmazolam	N-Desmethyl Rilmazolam	Di-Desmethyl Rilmazolam	Other Significant Toxicological Findings
Case 1	7.9 ng/g	65 ng/g	170 ng/g	Haloperidol, Alimemazine, Fluoxetine, Olanzapine, Acetaminophen
Case 2	1.7 ng/g	1.4 ng/g	70 ng/g	Loperamide, Alimazemazine, Pregabalin

In **Case 1**, the intake of rilmazafone (and by extension, its active metabolites) was determined to be the **cause of death**. In **Case 2**, it was a **contributing factor** [3]. These cases highlight the compound's potential

toxicity, particularly when used outside medical supervision or in combination with other central nervous system depressants.

Commercial Availability for Research

N-Desmethyl Rilmazolam is available as a reference standard from chemical suppliers. Key purchasing details are:

- **Primary Use:** For research use only, not for human use [2].
- **Purity:** Typically offered at ≥98% [2].
- **Storage:** Powder should be stored at -20°C for long-term stability [2].
- **Control Status:** It is a controlled substance and not for sale in all territories [1].

Critical Research Considerations

- **Potency and Toxicity:** Forensic case reports clearly demonstrate that **N-Desmethyl Rilmazolam**, along with its parent compound and metabolites, can cause fatal intoxications [3].
- **Analytical Specificity:** Research and forensic analysis require appropriate reference standards to accurately identify and quantify this specific metabolite, as it is part of a complex metabolic profile [3].
- **Polypharmacy Risk:** The toxicological findings show a high risk when **N-Desmethyl Rilmazolam** is present with other psychoactive substances, such as antipsychotics and gabapentinoids [3].

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References

1. N-Desmethyl Rilmazolam | Metabolite [medchemexpress.com]
2. N-Desmethyl Rilmazolam | GABA Receptor | 50330-93-3 [invivochem.com]
3. Rilmazafone: A designer benzodiazepine pro-drug ... [pubmed.ncbi.nlm.nih.gov]

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